

Comprehensive Technical Guide on 4-(4-Bromophenyl)pyrimidin-2-ol Hydrochloride

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Compound of Interest

Compound Name: 4-(4-Bromophenyl)pyrimidin-2-ol
hydrochloride

CAS No.: 2413884-06-5

Cat. No.: B2497816

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Executive Summary

4-(4-Bromophenyl)pyrimidin-2-ol hydrochloride is a highly specialized, bifunctional heterocyclic building block utilized extensively in medicinal chemistry and advanced materials science. Featuring an electron-deficient pyrimidine core, a polarizable 4-bromophenyl moiety, and a dynamic hydroxyl/oxo functional group, this compound serves as a privileged scaffold for kinase inhibitor design and cross-coupling methodologies. This whitepaper provides an in-depth analysis of its structural dynamics, field-proven synthetic protocols, and application in modern drug discovery.

Structural Dynamics & Physicochemical Profile

Lactam-Lactim Tautomerism

The chemical behavior of 4-(4-Bromophenyl)pyrimidin-2-ol is heavily dictated by protomeric tautomerism. While the nomenclature implies a "2-ol" (lactim) structure, the compound exists in a dynamic equilibrium with its pyrimidin-2(1H)-one (lactam) tautomer.

Theoretical ab initio studies on 2-hydroxypyrimidines demonstrate that while the hydroxy form may predominate in the gas phase, polar environments and solid-state matrices strongly favor the oxo form due to intermolecular hydrogen bonding and solvent stabilization [1](#). The introduction of hydrochloric acid to form the hydrochloride salt protonates the pyrimidine ring (typically at N1 or N3), locking the molecule into a stabilized cationic state that enhances aqueous solubility and alters its electrophilic reactivity profile.

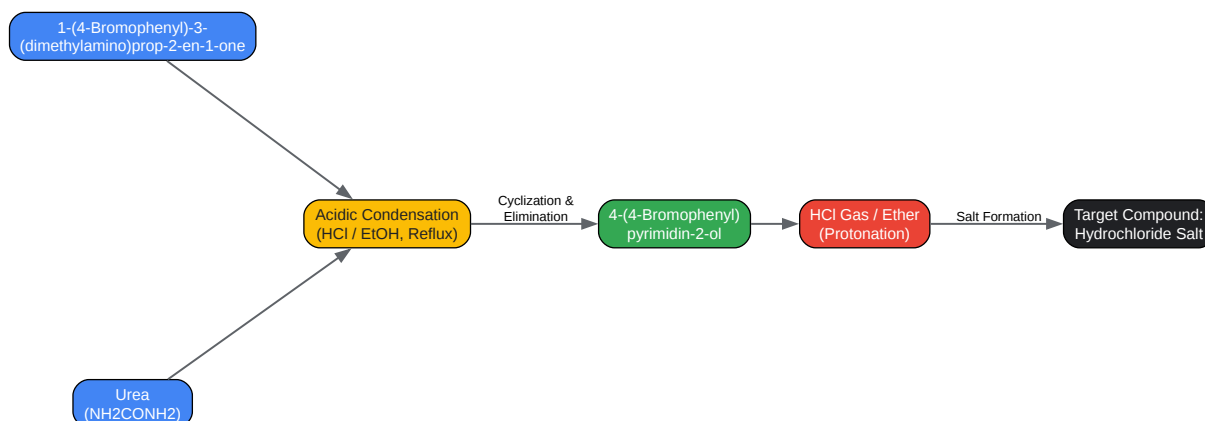
Quantitative Physicochemical Data

To facilitate comparative analysis for drug development professionals, the core physicochemical properties of the hydrochloride salt are summarized below:

Property	Value	Mechanistic Significance
Molecular Formula	C ₁₀ H ₈ BrClN ₂ O	Defines the stoichiometric baseline for synthesis.
Molecular Weight	287.54 g/mol	Optimal for fragment-based drug discovery (FBDD).
Hydrogen Bond Donors	2 (in salt form)	Critical for kinase hinge-region binding.
Hydrogen Bond Acceptors	2	Facilitates target-site anchoring.
TPSA	~45.5 Å ²	Excellent membrane permeability profile.
Halogen Bond Donors	1 (Bromine)	Enables highly directional hydrophobic interactions.

Synthetic Methodologies & Self-Validating Protocols

The synthesis of 4-aryl-2-hydroxypyrimidines typically relies on the condensation of an N-C-N fragment (urea) with a 1,3-dicarbonyl equivalent [2](#). Below is the optimized, field-proven workflow for generating the target hydrochloride salt.



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Fig 1: De novo synthetic workflow for **4-(4-Bromophenyl)pyrimidin-2-ol hydrochloride**.

Protocol A: De Novo Cyclocondensation (Self-Validating System)

Mechanistic Rationale (Causality): We utilize an enaminone (1-(4-bromophenyl)-3-(dimethylamino)prop-2-en-1-one) rather than a standard 1,3-diketone to guarantee absolute regioselectivity. The dimethylamino group acts as an excellent leaving group, directing the nucleophilic attack of urea exclusively to the C3 position. The addition of HCl during cyclization is causal: it activates the enaminone carbonyl, catalyzes the elimination of dimethylamine, and drives the tautomeric equilibrium toward the thermodynamically stable pyrimidine ring.

Step-by-Step Methodology:

- **Reaction Setup:** In a 250 mL round-bottom flask, dissolve 10.0 mmol of 1-(4-bromophenyl)-3-(dimethylamino)prop-2-en-1-one and 12.0 mmol of urea in 50 mL of absolute ethanol.

- **Acid-Catalyzed Cyclization:** Add 2.0 mL of concentrated aqueous HCl (37%) dropwise. Reflux the mixture at 80°C for 4 hours.
- **In-Process Control (IPC):** Monitor via TLC (DCM:MeOH 9:1). The disappearance of the bright yellow enaminone spot indicates complete conversion.
- **Free Base Isolation:** Cool the mixture to 0°C. Neutralize cautiously with saturated NaHCO₃ until pH 7 is reached. Validation Checkpoint: A pale yellow solid (the free base) will rapidly precipitate. Filter and wash with cold distilled water.
- **Hydrochloride Salt Formation:** Dissolve the purified free base in minimal anhydrous diethyl ether. Bubble anhydrous HCl gas through the solution at 0°C for 15 minutes.
- **Final Validation: Self-Validating Checkpoint:** The immediate formation of a dense, white-to-off-white crystalline precipitate confirms successful protonation. If the solution remains clear, the system contains residual water solubilizing the salt. Filter the crystals under a nitrogen atmosphere and dry in vacuo.

Alternative Strategy: Suzuki-Miyaura Cross-Coupling

For late-stage functionalization, researchers can couple 4-chloro-2-hydroxypyrimidine with 4-bromophenylboronic acid. The causality behind this choice lies in chemoselectivity: the highly electron-deficient C4 position of the pyrimidine ring allows for the selective oxidative addition of Palladium(0) at the C-Cl bond, leaving the aryl C-Br bond intact for subsequent derivatization [34](#).

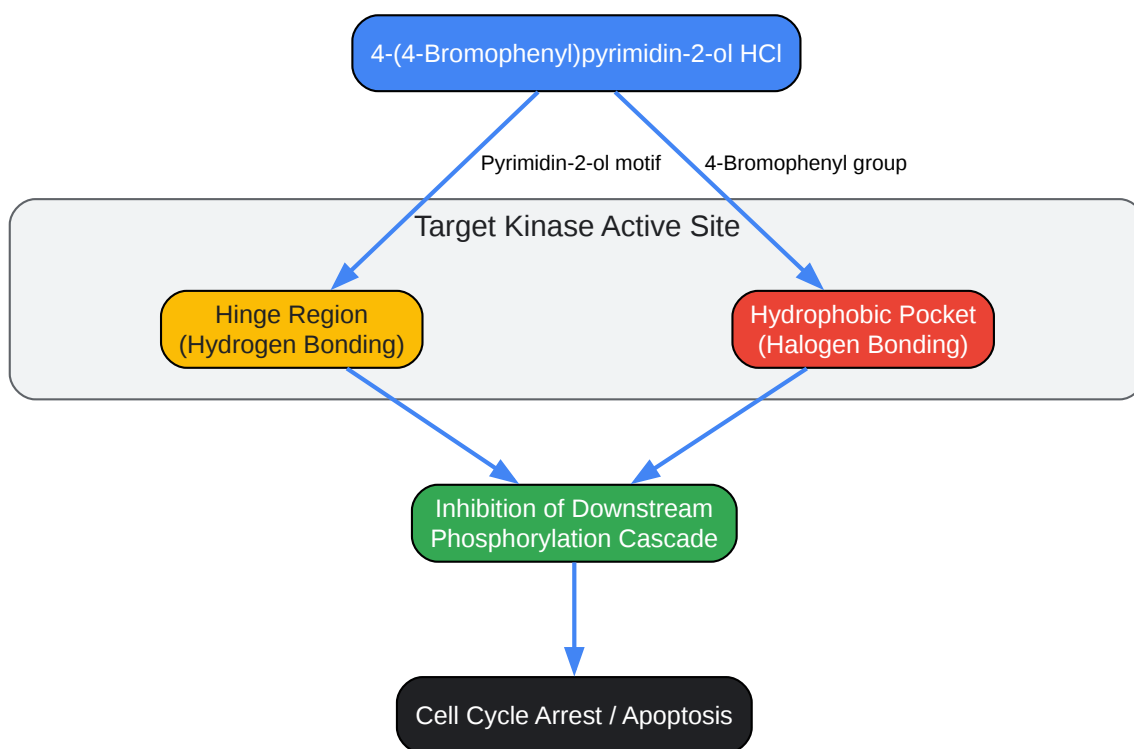
Pharmacological Applications & Target Engagement

In drug development, **4-(4-Bromophenyl)pyrimidin-2-ol hydrochloride** is highly prized as a pharmacophore for competitive ATP-mimetic kinase inhibitors.

The structural logic is bipartite:

- **The Pyrimidin-2-ol Core:** Acts as an adenine bioisostere. The N1 nitrogen and the C2-OH (or C2=O) form a robust bidentate hydrogen-bonding network with the peptide backbone of the kinase hinge region.

- The 4-Bromophenyl Moiety: Projects deep into the hydrophobic pocket (often the "gatekeeper" adjacent pocket). The polarizable bromine atom engages in halogen bonding—a highly directional interaction with the carbonyl oxygen of specific target residues, drastically increasing the drug's residence time and target affinity.



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Fig 2: Pharmacological signaling pathway and kinase active site interaction.

Analytical Characterization & Validation

To ensure scientific integrity, the synthesized hydrochloride salt must be validated against the following analytical benchmarks:

- ^1H NMR (400 MHz, DMSO- d_6): The protonation of the pyrimidine ring induces a distinct downfield shift. The pyrimidine protons (H5 and H6) will appear as a pair of coupled doublets

(AB spin system) between δ 7.50 – 8.60 ppm. The aryl protons of the 4-bromophenyl group will present as an AA'BB' system around δ 7.70 – 8.10 ppm. A broad exchangeable singlet $> \delta$ 12.0 ppm confirms the presence of the hydrochloride proton/tautomeric OH.

- LC-MS (ESI+): The mass spectrum will exhibit a classic 1:1 isotopic doublet at m/z 251.0 and 253.0 $[M+H]^+$, corresponding to the ^{79}Br and ^{81}Br isotopes of the free base, confirming the structural mass without the HCl counterion.

References

- Theoretical ab initio study of the protomeric tautomerism of 2-hydroxypyrimidine, 4-hydroxypyrimidine, and their derivatives Source: The Journal of Physical Chemistry (ACS Publications) URL:[[Link](#)]
- Recent Approaches to the Synthesis of Pyrimidine Derivatives Source: ResearchGate URL: [[Link](#)]

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